

Commercial Availability and Procurement of 2,3-Dibromo-2-methylbutane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dibromo-2-methylbutane

Cat. No.: B1619756

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial landscape for sourcing **2,3-Dibromo-2-methylbutane** (CAS No. 594-51-4), a valuable reagent and intermediate in organic synthesis. The guide details commercial suppliers, purchasing considerations, and a comprehensive experimental protocol for its laboratory synthesis. Furthermore, it explores the potential applications of this vicinal dibromide in the broader context of drug discovery and development, providing a crucial resource for professionals in the field.

Commercial Suppliers and Purchasing

2,3-Dibromo-2-methylbutane is available from a range of chemical suppliers, catering to various research and development needs. The purity, quantity, and pricing can vary between suppliers, and it is recommended to request a certificate of analysis (CoA) to ensure the material meets the specific requirements of your application.

Table 1: Commercial Suppliers of **2,3-Dibromo-2-methylbutane**

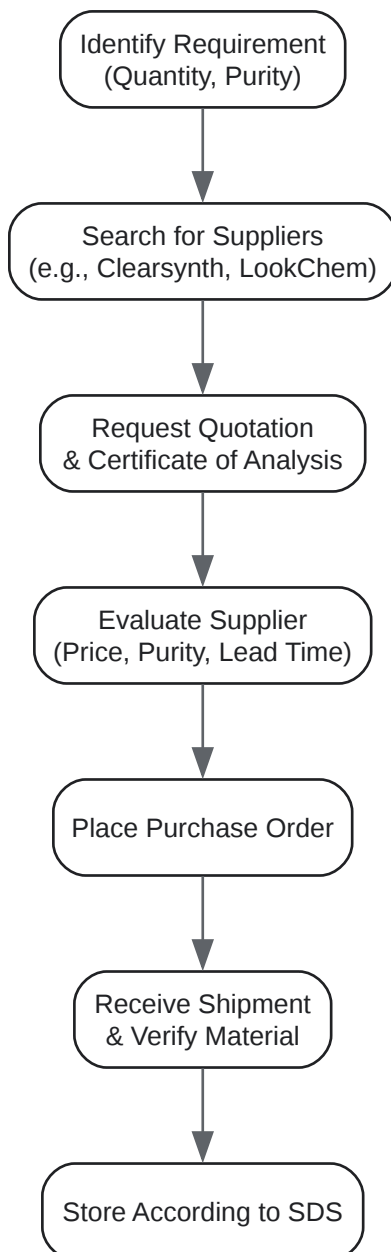
Supplier	Product Name	CAS Number	Purity	Available Quantities	Indicative Pricing
Clearsynth	2,3-dibromo-2-methylbutane	594-51-4	Not specified; CoA available upon request	Inquire for details	Inquire for details
American Custom Chemicals Corporation (via LookChem)	2,3-DIBROMO-2-METHYLBUTANE	594-51-4	95.00%	5g	\$909.56[1]
TCI America (via Fisher Scientific)	2,3-Dibromo-2,3-dimethylbutane*	594-81-0	≥98.0% (GC)	5g, 25g	Inquire for details
Pharmaffiliates	2,3-Dibromo-2-methylbutane	594-51-4	High purity	Inquire for details	Inquire for details
ChemicalBook	2,3-dibromo-2-methylbutane	594-51-4	Varies by supplier	Varies by supplier	Varies by supplier

*Note: 2,3-Dibromo-2,3-dimethylbutane is a structurally similar compound and may be listed by some suppliers. Researchers should verify the exact structure required for their application.

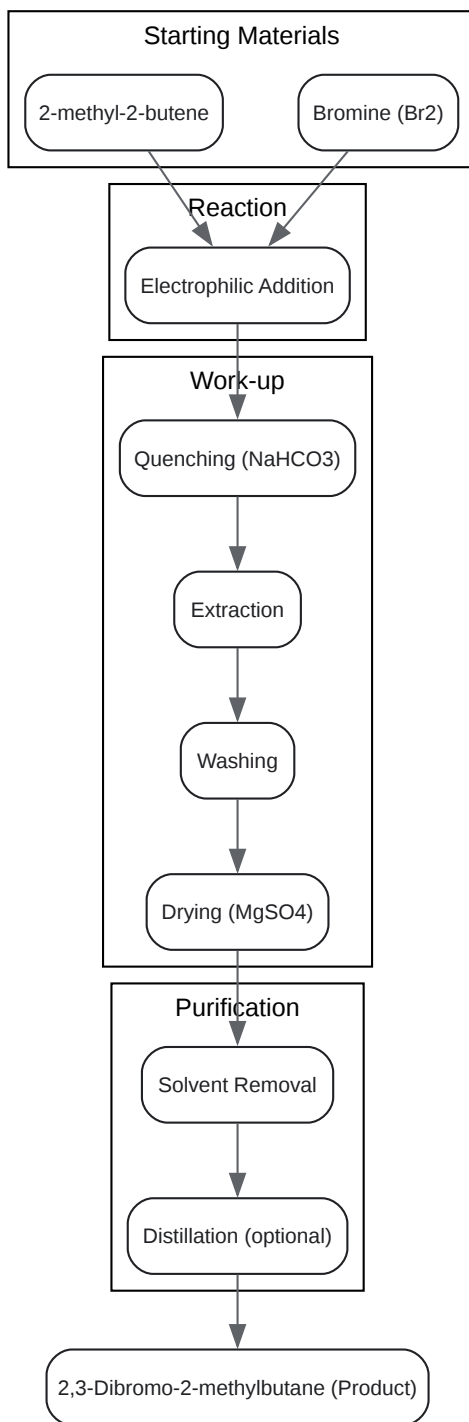
Purchasing Workflow:

The process of acquiring **2,3-Dibromo-2-methylbutane** typically follows a standard procurement workflow for chemical reagents. This involves identifying potential suppliers, requesting quotations, and placing an order, followed by shipment and receipt of the material.

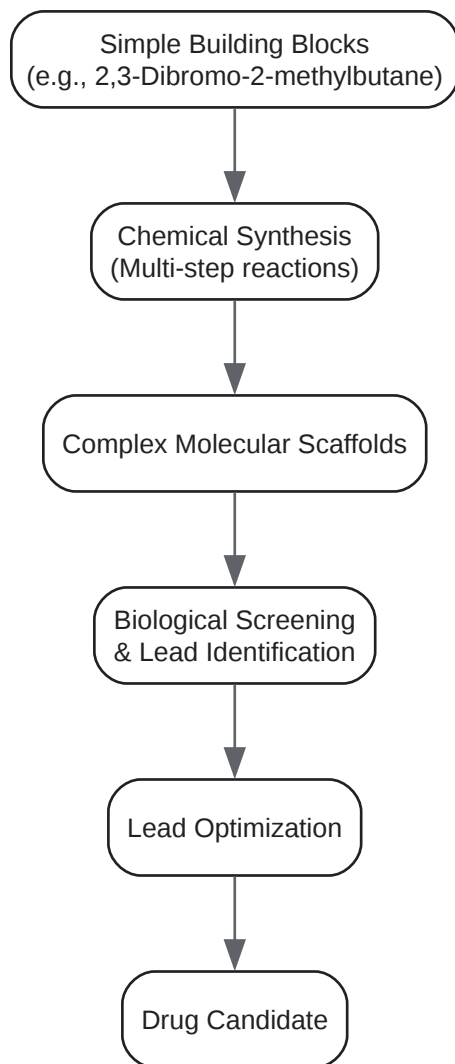
Purchasing Workflow for 2,3-Dibromo-2-methylbutane



Synthesis Pathway of 2,3-Dibromo-2-methylbutane



Role of Intermediates in Drug Discovery



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. US3876715A - Process for preparing 2,3-dibromo-2-alkylalkanes - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Commercial Availability and Procurement of 2,3-Dibromo-2-methylbutane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619756#commercial-suppliers-and-purchasing-of-2-3-dibromo-2-methylbutane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com